

Application Note: Comprehensive Analytical Characterization of 1-(6-Chloropyridin-3-YL)cyclopropanecarbonitrile

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Compound of Interest

Compound Name: 1-(6-Chloropyridin-3-YL)cyclopropanecarbonitrile

Cat. No.: B1603811

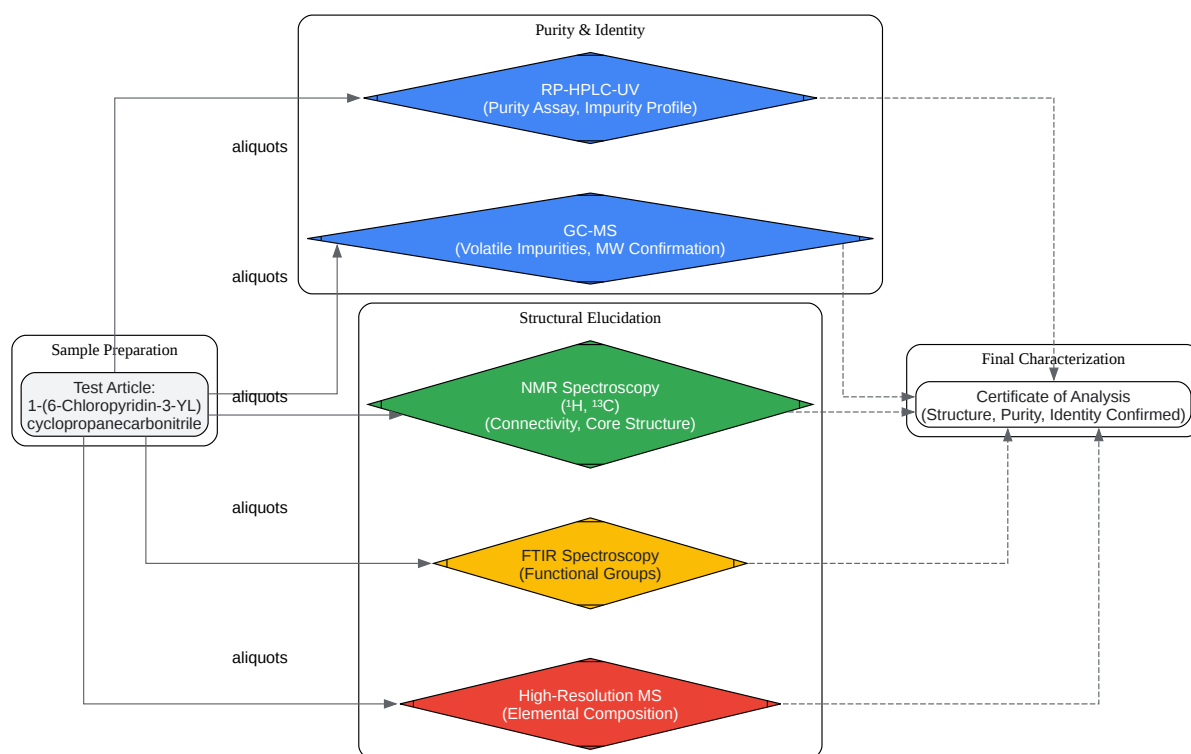
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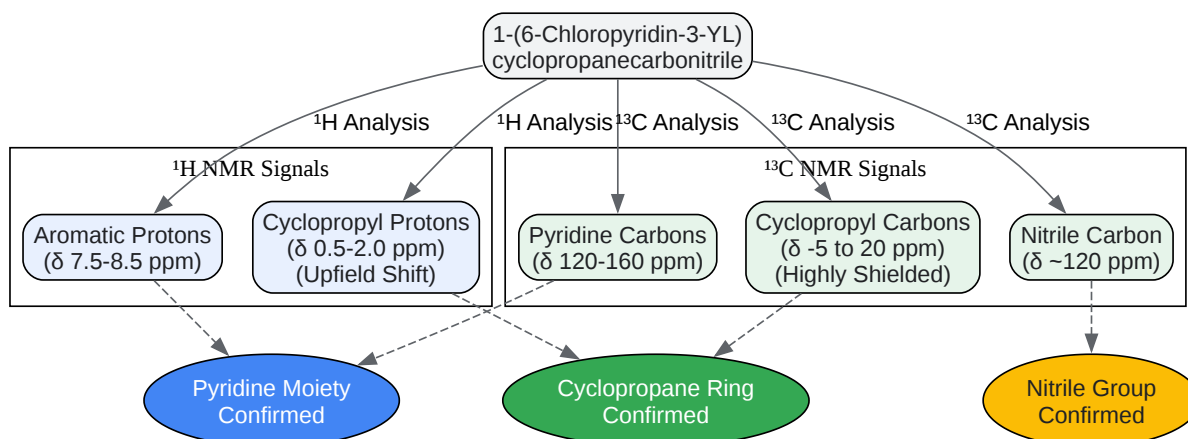
Introduction and Strategic Overview

1-(6-Chloropyridin-3-YL)cyclopropanecarbonitrile is a heterocyclic compound featuring a chlorinated pyridine ring, a strained cyclopropane moiety, and a nitrile functional group. This unique combination of structural motifs makes it a potentially valuable building block in the synthesis of novel agrochemicals and pharmaceuticals. For instance, the 6-chloro-3-pyridinylmethyl scaffold is central to the activity of major neonicotinoid insecticides like Acetamiprid and Imidacloprid[1]. The incorporation of a cyclopropane ring can impart conformational rigidity and improved metabolic stability to a molecule, properties that are highly desirable in drug design[2].

Given its potential role as a critical intermediate, ensuring the structural integrity and purity of **1-(6-Chloropyridin-3-YL)cyclopropanecarbonitrile** is paramount. A multi-faceted analytical approach is required for unambiguous characterization, combining chromatographic techniques for purity assessment with spectroscopic methods for structural elucidation. This guide provides a comprehensive suite of protocols and the scientific rationale behind their application.

The overall analytical workflow is designed to provide orthogonal data, where each technique validates the others, leading to a high-confidence characterization of the molecule.





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References

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- 2. Convenient synthesis, characterization and biological evaluation of novel 1-phenylcyclopropane carboxamide derivatives - PMC [pmc.ncbi.nlm.nih.gov]
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